

Sulfo-Cy3 amine safety data sheet information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Sulfo-Cy3 amine**

Cat. No.: **B15555561**

[Get Quote](#)

Technical Guide: Sulfo-Cy3 Amine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Sulfo-Cy3 amine**, a water-soluble fluorescent dye. It covers essential safety information, physicochemical properties, and detailed experimental protocols for its application in life sciences research.

Core Safety and Handling Information

The following tables summarize the key safety and handling information for **Sulfo-Cy3 amine**, compiled from various supplier safety data sheets.

Hazard Identification and GHS Classification

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life.
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1]

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Continue to rinse for at least 10 minutes. Get medical attention. [1]
Skin Contact	Flush contaminated skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if symptoms occur. Wash clothing before reuse. Clean shoes thoroughly before reuse. [1]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. It may be dangerous to the person providing aid to give mouth-to-mouth resuscitation. Get medical attention if adverse health effects persist or are severe. If unconscious, place in recovery position and get medical attention immediately. Maintain an open airway. Loosen tight clothing such as a collar, tie, belt or waistband. [1]
Ingestion	Wash out mouth with water. Remove dentures if any. Remove victim to fresh air and keep at rest in a position comfortable for breathing. If material has been swallowed and the exposed person is conscious, give small quantities of water to drink. Stop if the exposed person feels sick as vomiting may be dangerous. Do not induce vomiting unless directed to do so by medical personnel. If vomiting occurs, the head should be kept low so that vomit does not enter the lungs. Get medical attention. If necessary, call a poison center or physician. Never give

anything by mouth to an unconscious person. If unconscious, place in recovery position and get medical attention immediately. Maintain an open airway. Loosen tight clothing such as a collar, tie, belt or waistband.[\[1\]](#)

Handling and Storage

Parameter	Recommendation
Handling	Avoid dust formation. Avoid breathing mist, gas or vapours. Avoid contacting with skin and eye. Use personal protective equipment. Wear chemical impermeable gloves. Ensure adequate ventilation. Remove all sources of ignition. Evacuate personnel to safe areas. Keep away from heat, sparks, open flames and hot surfaces.
Storage	Store at -20°C in the dark. [2] [3] It can be transported at room temperature for up to 3 weeks. [2] [3] For long-term storage, it is recommended to desiccate the product. [2] [3]
Stock Solution Storage	A stock solution can be stored at -80°C for 6 months or at -20°C for 1 month, protected from light. [4]

Physicochemical and Spectral Properties

Sulfo-Cy3 amine is a derivative of the cyanine dye Cy3, modified with a sulfonate group to enhance water solubility and an amine group for conjugation.[\[4\]](#)[\[5\]](#)

Property	Value
Molecular Formula	C ₃₆ H ₅₀ N ₄ O ₇ S ₂ [1] [6]
Molecular Weight	714.94 g/mol [1] [7]
Appearance	Dark red solid [7] [8]
Solubility	Well soluble in water, alcohols, DMSO, and DMF [2] [6] [7] [8]
Excitation Maximum (λ _{ex})	548 nm [2] [7]
Emission Maximum (λ _{em})	563 nm [2] [7]
Molar Extinction Coefficient (ε)	162,000 cm ⁻¹ M ⁻¹ [2] [7]
Fluorescence Quantum Yield (Φ)	0.1 [2] [7]

Experimental Protocols

The amine group of **Sulfo-Cy3 amine** allows for its covalent linkage to molecules containing carboxylic acids, activated esters (like NHS esters), or other electrophilic groups.[\[5\]](#)[\[9\]](#) Below is a general protocol for labeling a protein with an activated carboxyl group using **Sulfo-Cy3 amine**.

Protein Labeling with Sulfo-Cy3 Amine

This protocol outlines the steps for conjugating **Sulfo-Cy3 amine** to a protein that has been activated to present a reactive ester, such as an NHS ester.

Materials:

- Protein to be labeled (in an amine-free buffer, e.g., PBS)
- **Sulfo-Cy3 amine**
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Activation reagent (e.g., EDC/NHS)

- Reaction Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3-8.5
- Purification column (e.g., Sephadex G-25)
- Phosphate-buffered saline (PBS), pH 7.2-7.4

Procedure:

- Protein Preparation:
 - Dissolve the protein in the reaction buffer at a concentration of 2-10 mg/mL.
 - If the protein buffer contains primary amines (e.g., Tris or glycine), it must be dialyzed against the reaction buffer before proceeding.
- Activation of Carboxyl Groups on the Protein (if necessary):
 - This step is required if the protein does not already have an amine-reactive group.
 - Dissolve the protein in a suitable buffer (e.g., MES buffer, pH 6.0).
 - Add a 10-fold molar excess of EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide) and a 20-fold molar excess of NHS (N-hydroxysuccinimide).
 - Incubate for 15-30 minutes at room temperature.
 - Remove excess activation reagents by dialysis or using a desalting column, exchanging the buffer to the reaction buffer (pH 8.3-8.5).
- **Sulfo-Cy3 Amine** Stock Solution Preparation:
 - Just before use, dissolve **Sulfo-Cy3 amine** in anhydrous DMF or DMSO to a concentration of 10 mg/mL.
- Conjugation Reaction:
 - Slowly add the **Sulfo-Cy3 amine** stock solution to the protein solution while gently stirring. The optimal molar ratio of dye to protein should be determined empirically, but a starting

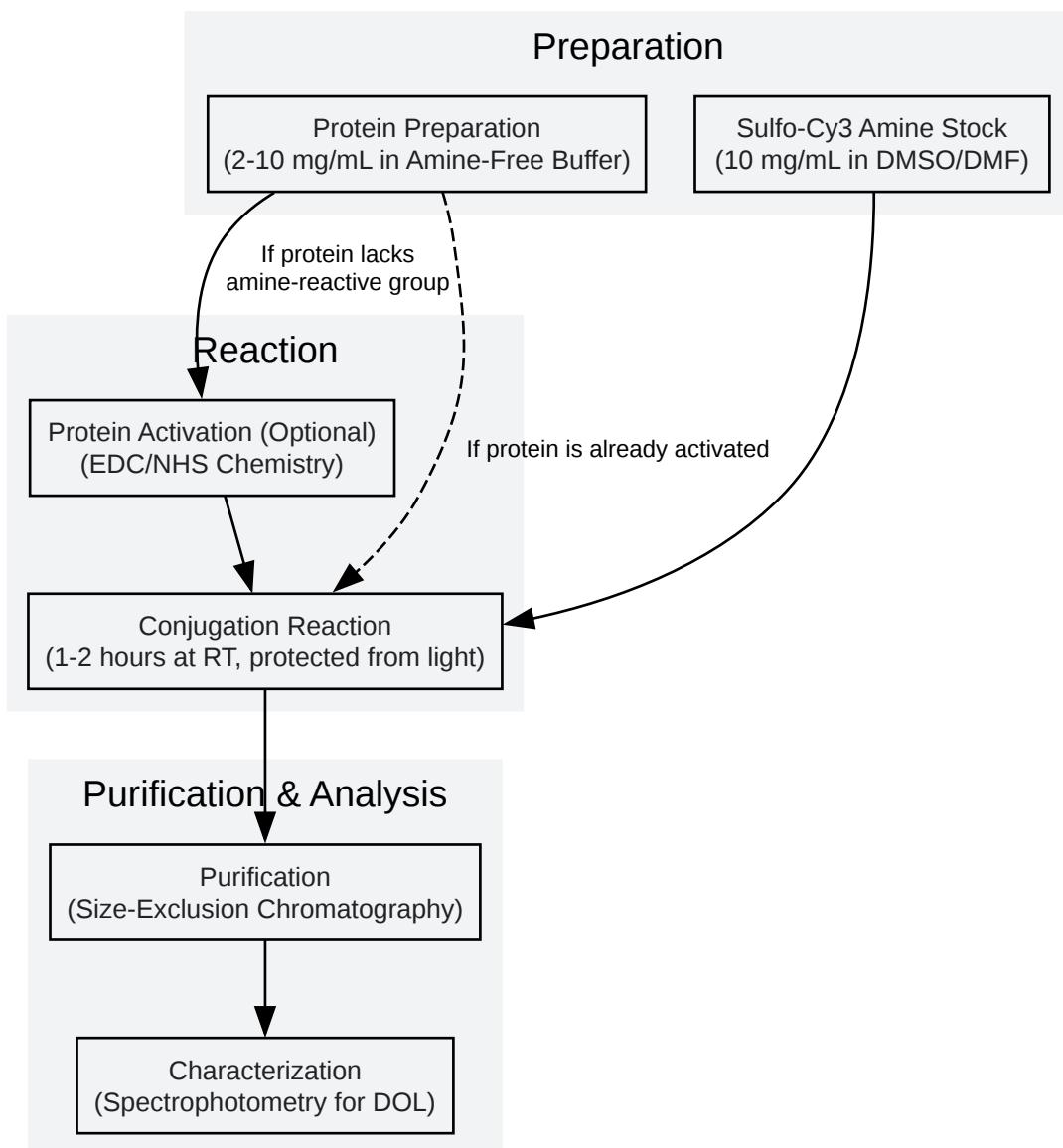
point of a 10 to 20-fold molar excess of the dye can be used.

- Incubate the reaction for 1-2 hours at room temperature, protected from light.
- Purification of the Labeled Protein:
 - Prepare a Sephadex G-25 column according to the manufacturer's instructions.
 - Load the reaction mixture onto the column.
 - Elute with PBS (pH 7.2-7.4).
 - The first colored band to elute is the labeled protein. The second, slower-moving band is the unconjugated dye.
 - Collect the fractions containing the labeled protein.
- Characterization of the Conjugate:
 - Determine the protein concentration and the degree of labeling (DOL) by measuring the absorbance at 280 nm and ~548 nm.
 - The DOL can be calculated using the following formula: $DOL = (A_{max} \times \epsilon_{protein}) / ((A_{280} - (A_{max} \times CF_{280})) \times \epsilon_{dye})$ Where:
 - A_{max} is the absorbance at the dye's maximum absorption wavelength.
 - A_{280} is the absorbance at 280 nm.
 - $\epsilon_{protein}$ is the molar extinction coefficient of the protein at 280 nm.
 - ϵ_{dye} is the molar extinction coefficient of the dye at its A_{max} .
 - CF_{280} is the correction factor for the dye's absorbance at 280 nm ($CF_{280} = A_{280\text{nm}} / A_{max}$). For Sulfo-Cy3, this is approximately 0.06.[2]

Visualizations

Experimental Workflow: Protein Labeling

Protein Labeling Workflow with Sulfo-Cy3 Amine

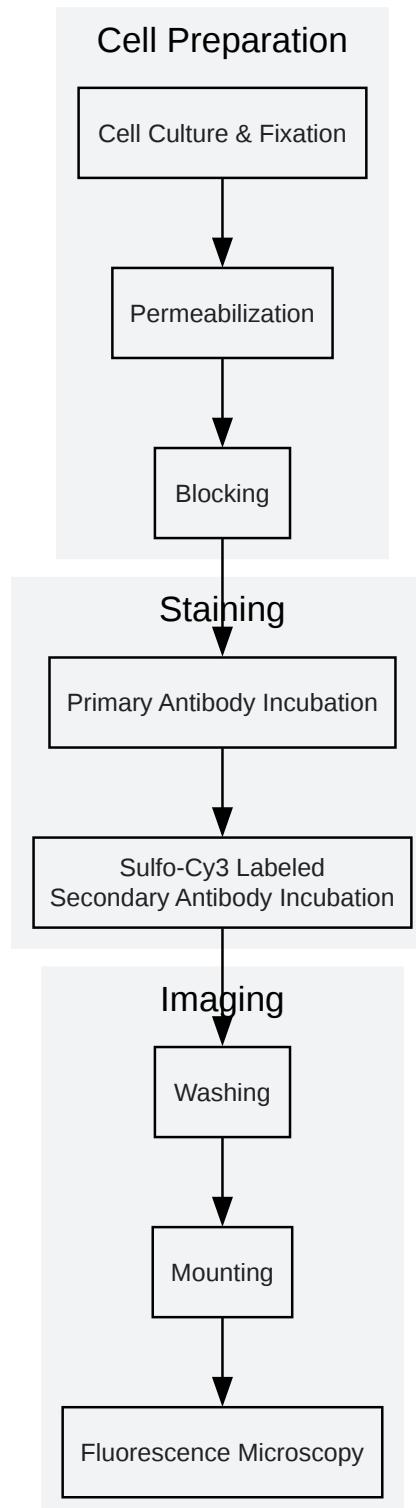
[Click to download full resolution via product page](#)

Caption: Workflow for conjugating **Sulfo-Cy3 amine** to a protein.

Application in Immunofluorescence

Sulfo-Cy3 amine can be used to label antibodies for use in immunofluorescence to visualize specific cellular targets.

Immunofluorescence Workflow using a Labeled Antibody

[Click to download full resolution via product page](#)

Caption: General workflow for immunofluorescence using a Sulfo-Cy3 labeled antibody.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sulfo-Cyanine3.5 | AxisPharm [axispharm.com]
- 2. Sulfo Cyanine3 Dye | AxisPharm [axispharm.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. docs.aatbio.com [docs.aatbio.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Amine-Reactive Probe Labeling Protocol | Thermo Fisher Scientific - SG [thermofisher.com]
- 7. assaygenie.com [assaygenie.com]
- 8. merckmillipore.com [merckmillipore.com]
- 9. lumiprobe.com [lumiprobe.com]
- To cite this document: BenchChem. [Sulfo-Cy3 amine safety data sheet information]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15555561#sulfo-cy3-amine-safety-data-sheet-information\]](https://www.benchchem.com/product/b15555561#sulfo-cy3-amine-safety-data-sheet-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com